

Epitalon TFA structure Ala-Glu-Asp-Gly

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Compound Focus: Epitalon (TFA)

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Chemical and Structural Profile

Epitalon is a tetrapeptide with a molecular formula of $C_{14}H_{22}N_4O_9$ and a molecular weight of **390.349 g/mol** for its free base form [1]. The **trifluoroacetic acid (TFA) salt**, commonly used in research, has the formula $C_{16}H_{23}F_3N_4O_{11}$ and a molecular weight of **504.37 g/mol** [2] [3].

The standard form has its amino acids—L-Alanine, L-Glutamic acid, L-Aspartic acid, and Glycine—linked by **α -peptide bonds** [4]. A less common variant with gamma-carboxyl linkages has been reported but is not widely used [4].

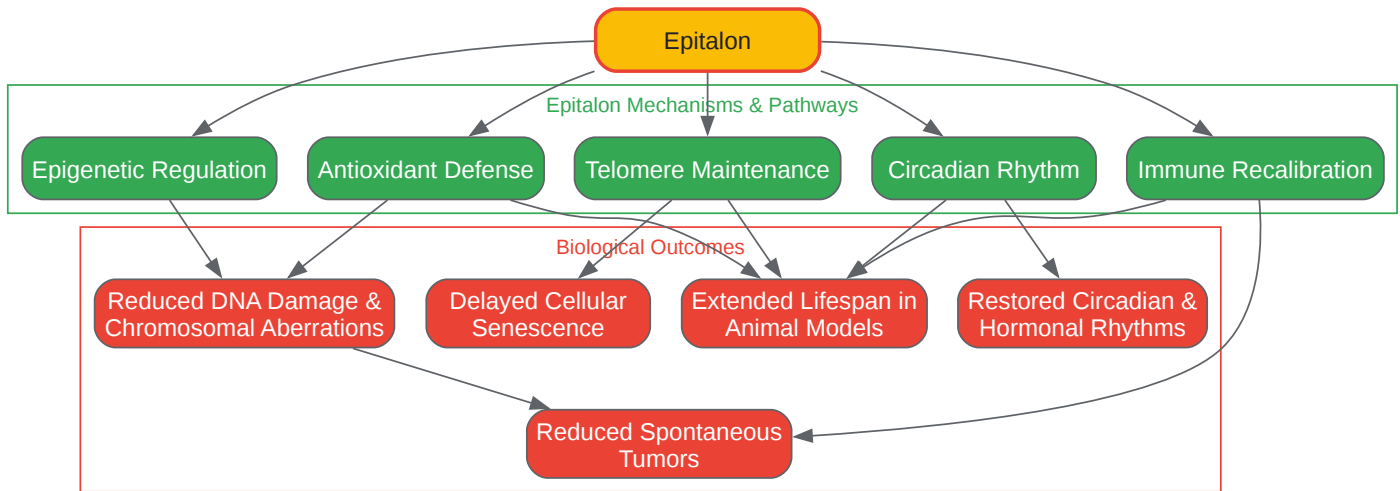
Documented Biological Activities and Mechanisms

Epitalon exhibits a range of biological activities through multiple pathways, positioning it as a multi-target geroprotector.

Biological Activity	Observed Effect / Outcome	Model System	Key Mechanism(s) / Notes
Telomerase Activation & Telomere Elongation	Increased telomere length; extended replicative lifespan beyond Hayflick limit [1] [5].	Human somatic cells (e.g., fibroblasts), human cell lines (21NT, BT474, IBR.3, HMEC) [1] [5].	Upregulation of hTERT mRNA and telomerase enzyme activity in normal cells; activation of Alternative

Biological Activity	Observed Effect / Outcome	Model System	Key Mechanism(s) / Notes
			Lengthening of Telomeres (ALT) in some cancer cells [5].
Antioxidant Effects	Increased activity of antioxidant enzymes (SOD, Glutathione Peroxidase, Glutathione-S-Transferase) [1].	Aging rats [1].	Putative activation of the Nrf2 pathway; reduction of oxidative stress markers [6].
Oncostatic & Anti-Tumor Effects	Reduced incidence of spontaneous tumors and metastases [1].	Mouse models [1] [3].	Exact molecular mechanism is not fully defined [1].
Pineal Gland & Circadian Rhythm Regulation	Restored melatonin secretion patterns [1].	Aged monkeys and humans [1].	Direct effect on pinealocytes, increasing AANAT enzyme and pCREB transcription factor [4].
Immune System Modulation	Increased mRNA levels of Interleukin-2 (IL-2); shifted lymphocyte differentiation towards B-cells (increased CD20) [4].	Mouse splenocytes, rat pineal gland cultures [4].	Effects observed at ultra-low doses (10^{-17} – 10^{-15} M), suggesting high potency [4].

The following diagram summarizes the multi-pathway mechanism of action of Epitalon based on current research evidence.



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Epitalon's multi-pathway geroprotective mechanisms and outcomes.

Key Experimental Protocols

For researchers looking to replicate or build upon existing work, here are detailed methodologies from recent studies.

In Vitro Telomere Length Analysis (qPCR)

This protocol is used to quantify changes in telomere length in mammalian cell lines after Epitalon treatment [5].

- **Cell Lines & Culture:** Human breast cancer cells (21NT, BT474), normal fibroblast cells (IBR.3), and normal epithelial cells (HMEC) are cultured in their respective standard media [5].
- **Treatment with Epitalon:**
 - **Source:** Epitalon can be sourced from commercial suppliers like UK Peptides [5].

- **Stock Solution:** Dissolve Epitalon in bacteriostatic water to a concentration of **2.5 mg/mL** [5].
- **Dosing:**
 - **Cancer Cells:** Treat daily with **0.1, 0.2, 0.5, and 1.0 µg/mL** for **4 days** [5].
 - **Normal Cells:** Treat daily with **1.0 µg/mL** for **3 weeks** [5].
- **DNA Extraction:** Isolate genomic DNA using a commercial kit (e.g., Wizard Genomic DNA Purification Kit, Promega) [5].
- **Telomere Length Measurement (qPCR):**
 - **Method:** Use the established qPCR technique by O'Callaghan and Fenech (2011) [5].
 - **Standards:** Create standard curves using serial dilutions of a telomere-specific oligomer (**TTAGGG**)₁₄ and a single-copy gene control (**36B4**) [5].
 - **Calculation:** Use Ct values from qPCR with the standard curves to calculate average telomere length in kilobases (kb) [5].

In Vivo Lifespan and Tumorigenesis Study

This protocol assesses the long-term geroprotective and oncostatic effects of Epitalon in a mouse model [3].

- **Animal Model:** Swiss-derived SHR mice [3].
- **Dosage and Administration:**
 - **Dose:** **1.0 µg/mouse** (approximately 30-40 µg/kg) [3].
 - **Route:** **Subcutaneous injection** [3].
 - **Regimen:** Administer for **5 consecutive days every month** over a period of **3 to 12 months** [3].
- **Key Measurements:**
 - Monitor food consumption and body weight [3].
 - Record the mean life span and the life span of the last 10% of survivors [3].
 - Analyze the frequency of **chromosome aberrations in bone marrow cells** [3].
 - Track the incidence of spontaneous tumors and metastases [3].

Research Status and Considerations

While preclinical data is promising, it is important to note that Epitalon is still considered an **experimental research compound** [6]. Most human data comes from small-scale trials, and large-scale clinical studies are needed to confirm its efficacy and long-term safety [1] [6]. A significant part of the research has been conducted by a single institute in Russia [1].

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